

Structural and Functional Profiling of 3-Sulfin-DL-valine: A Comparative Analysis

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Compound of Interest

Compound Name: 3-Sulfin-DL-valine

CAS No.: 98462-04-5

Cat. No.: B113447

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Executive Summary

3-Sulfin-DL-valine (CAS 98462-04-5) is a

-sulfin

-amino acid structurally analogous to the neurotransmitter Glutamate and the potent agonist Cysteine Sulfinic Acid (CSA). While CSA is a well-characterized excitatory neurotransmitter, **3-Sulfin-DL-valine** is primarily encountered as a synthesis impurity in

-lactam antibiotics (e.g., Sulbactam) and as a theoretical oxidative metabolite of Penicillamine.

This guide analyzes the Structure-Activity Relationship (SAR) of **3-Sulfin-DL-valine**, focusing on how its gem-dimethyl steric bulk differentiates its physicochemical and biological behavior from its unhindered analogues.

Structural Comparison & Isosteric Analysis

The biological activity of acidic amino acids is governed by the spatial arrangement of the distal acidic group relative to the

-amino carboxylate pharmacophore.

Comparative Structural Table

Feature	3-Sulfino-DL-valine	Cysteine Sulfinic Acid (CSA)	L-Glutamate	Penicillamine
Core Backbone	Valine (Branched)	Alanine (Linear)	Linear	Valine (Branched)
Distal Acid Group	Sulfinic ()	Sulfinic ()	Carboxylic ()	Thiol ()
-Carbon Subs.	Gem-dimethyl ()	Methylene ()	Methylene ()	Gem-dimethyl ()
Acidic pKa (Distal)	~1.8 - 2.0 (Stronger acid)	1.5 - 1.8	4.25	7.9 (Thiol pKa)
Steric Bulk	High (Hindered rotation)	Low (Flexible)	Moderate (Flexible)	High
Receptor Profile	Putative Weak/Inactive Agonist	Potent NMDA/AMPA Agonist	Universal Agonist	Chelator / Non-agonist

SAR Insight: The Gem-Dimethyl Effect

The critical differentiator for **3-Sulfino-DL-valine** is the gem-dimethyl group on the -carbon.

- In CSA: The

-methylene allows free rotation, enabling the sulfinic acid group to adopt the precise conformation required to bind the glutamate receptor's distal anionic pocket.

- In **3-Sulfino-DL-valine**: The bulky methyl groups create significant steric hindrance. This "Thorpe-Ingold" effect restricts conformational flexibility, likely preventing the sulfinic acid moiety from accessing the deep binding pockets of NMDA or AMPA receptors effectively.

Consequently, unlike CSA, **3-Sulfino-DL-valine** is not typically cited as a potent excitotoxin, making it a distinct entity in safety profiling.

Physicochemical Properties & Stability[1][2]

Acidity and Solubility

Sulfinic acids are significantly stronger acids than their carboxylic counterparts.

- Protonation State: At physiological pH (7.4), **3-Sulfino-DL-valine** exists as a dianion (zwitterion at the backbone + deprotonated sulfinate).
- Solubility: The sulfinate group confers high water solubility, countering the hydrophobicity of the valine isopropyl skeleton.

Oxidative Instability

Like CSA, **3-Sulfino-DL-valine** is susceptible to oxidation.

- Pathway: Sulfinic Acid ()
Sulfonic Acid ().
- Product: The oxidized product is 3-Sulfo-valine (analogous to Cysteic Acid). This conversion is often spontaneous in aerobic solutions containing trace metal ions.

Biological Context & Metabolic Pathways[2][3][4]

3-Sulfino-DL-valine is not a standard genomic amino acid but appears in specific synthetic and metabolic contexts.

Context A: Pharmaceutical Impurity

It is a documented impurity in the synthesis of Sulbactam, a

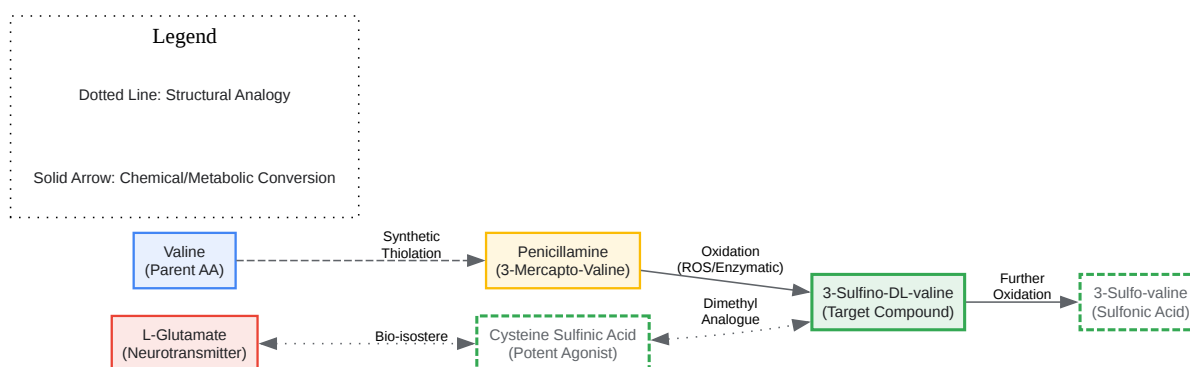
-lactamase inhibitor. Its presence must be monitored due to the potential for sulfur-based reactivity, although its direct toxicity is lower than that of reactive thiols.

Context B: Penicillamine Metabolism

Penicillamine (3-mercapto-valine) is used to treat Wilson's disease.[1] While its primary metabolites are disulfides, oxidative stress can theoretically convert the thiol group to a sulfinic acid, yielding 3-Sulfinio-valine.

Pathway Visualization (DOT)

The following diagram illustrates the structural relationships and oxidative pathways linking these compounds.



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Caption: Structural and metabolic interrelations between Valine derivatives, highlighting the oxidative pathway from Penicillamine to 3-Sulfinio-valine.

Experimental Protocols

Protocol A: Detection of 3-Sulfinio-DL-valine (HPLC Method)

Use this protocol to separate **3-Sulfinio-DL-valine** from Penicillamine or Sulbactam mixtures.

Principle: Anion exchange chromatography exploits the high acidity of the sulfinic group (pKa ~2) to separate it from carboxylic amino acids.

- Mobile Phase Preparation:
 - Buffer A: 20 mM Sodium Phosphate, pH 3.0 (Ensures carboxylates are protonated, sulfinates remain ionized).
 - Buffer B: 100% Acetonitrile.
- Column Selection: Strong Anion Exchange (SAX) or specialized Amino Acid Analysis column (e.g., C18 with ion-pairing agent).
- Gradient:
 - 0-5 min: 100% A (Isocratic elution of neutral/zwitterionic species).
 - 5-15 min: 0%
40% B (Elution of acidic species).
- Detection:
 - UV Absorbance at 210 nm (Peptide bond/Carboxyl).
 - Note: Sulfinic acids do not have strong chromophores above 220 nm; derivatization (e.g., OPA/FMOC) may be required for high sensitivity.

Protocol B: Stability Assessment (Oxidation Assay)

Use this to verify the stability of the sulfinic acid moiety.

- Preparation: Dissolve 10 mM **3-Sulfinio-DL-valine** in phosphate-buffered saline (PBS), pH 7.4.
- Stress Condition: Add 100

M

or catalytic

(10

M).

- Incubation: 37°C for 4 hours.
- Analysis: Monitor the disappearance of the sulfinic peak and appearance of the sulfonic acid peak (3-Sulfo-valine) using the HPLC method above.
 - Self-Validation: The sulfonic acid derivative will elute later or require higher ionic strength to elute due to the very low pKa (<1.0) of the sulfonic group.[2]

References

- LookChem. (n.d.). **3-Sulfin-DL-valine** - CAS 98462-04-5 Properties and Suppliers. Retrieved from
- National Center for Biotechnology Information (NCBI). (2025). Cysteine sulfinic acid (CID 109). PubChem Compound Summary. Retrieved from
- Bridges, R. J., & Esslinger, C. S. (2005).[3] The excitatory amino acid transporters: pharmacological insights on substrate and inhibitor specificity. Pharmacology & Therapeutics.[4][1][5][6][7] Retrieved from
- Schilsky, M., et al. (2022). Trientine tetrahydrochloride versus penicillamine for maintenance therapy in Wilson disease. The Lancet Gastroenterology & Hepatology. Retrieved from
- CymitQuimica. (n.d.). D-Valine, 3-sulfin- (CAS 23315-18-6). Retrieved from

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Sources

- [1. Penicillamine - Wikipedia \[en.wikipedia.org\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. The excitatory amino acid transporters: pharmacological insights on substrate and inhibitor specificity of the EAAT subtypes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Penicillamine - StatPearls - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [5. Structure-activity relationships of beta-amino acid-containing integrin antagonists - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. aaep.bocsci.com \[aaep.bocsci.com\]](#)
- [7. D-Penicillamine: The State of the Art in Humans and in Dogs from a Pharmacological and Regulatory Perspective - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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